

Technical Support Center: Troubleshooting Viscosity Issues with Cereclor™ in Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cereclor

Cat. No.: B8269983

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Welcome to the Technical Support Center for **Cereclor™** chlorinated paraffins. This resource is designed for researchers, scientists, and drug development professionals to address common viscosity-related challenges during formulation development. Here you will find troubleshooting guides in a question-and-answer format, frequently asked questions (FAQs), detailed experimental protocols, and quantitative data to assist in your experiments.

Troubleshooting Guide: Viscosity Issues

This guide provides solutions to specific viscosity problems you may encounter when formulating with **Cereclor™**.

Question 1: The viscosity of my formulation is too high. How can I reduce it?

An unexpectedly high viscosity can hinder processing and application. Consider the following troubleshooting steps:

- Review **Cereclor™** Grade Selection: **Cereclor™** grades with lower inherent viscosity can be considered. The viscosity of chlorinated paraffins generally increases with higher chlorine content and longer carbon chain length.^[1] For instance, **Cereclor™** S45 has a lower viscosity than **Cereclor™** S52.
- Adjust **Cereclor™** Concentration: Reducing the concentration of **Cereclor™** can lower the overall formulation viscosity. This should be balanced with the desired performance attributes, such as flame retardancy or plasticization.

- Increase Formulation Temperature: The viscosity of **Cereclor™** is temperature-dependent, decreasing as the temperature rises.^[2] Gently heating the formulation during mixing can significantly lower its viscosity. However, be cautious of potential degradation of other components at elevated temperatures. Prolonged exposure to heat, especially above 200°C, can lead to the dehydrochlorination of **Cereclor™**, resulting in discoloration and the release of hydrogen chloride.
- Incorporate a Low-Viscosity Plasticizer or Diluent: Introducing a compatible low-viscosity plasticizer or a diluent can effectively reduce the formulation's viscosity.^[3] For PVC plastisols, small amounts of mineral spirits can have a significant effect on reducing viscosity.^[3] However, ensure compatibility to avoid issues like exudation.
- Optimize Shear During Mixing: For shear-thinning formulations, increasing the shear rate during mixing can temporarily reduce viscosity, aiding in processing.

Question 2: The viscosity of my formulation is too low. What are the methods to increase it?

Low viscosity can lead to issues such as settling of solids or poor film build. To increase the viscosity of your formulation, consider these approaches:

- Select a Higher Viscosity **Cereclor™** Grade: Opting for a **Cereclor™** grade with a higher intrinsic viscosity will contribute to a higher overall formulation viscosity. For example, **Cereclor™** 48 is a high-viscosity chlorinated wax paraffin.^{[4][5]}
- Increase **Cereclor™** Concentration: A higher concentration of **Cereclor™** will generally lead to an increase in the formulation's viscosity.
- Incorporate Thickeners or Rheology Modifiers: The addition of compatible thickening agents is a common method to increase viscosity. In paint and coating formulations, rheology modifiers are used to control flow and viscosity.^{[6][7]}
- Add Fillers: Incorporating fillers such as calcium carbonate or talc can increase the viscosity of adhesive and sealant formulations.^[8]
- Reduce Formulation Temperature: Lowering the temperature during processing and storage will increase the viscosity of the formulation.

Question 3: My formulation's viscosity changes over time (viscosity instability). How can I improve its stability?

Viscosity instability, often observed as an increase in viscosity upon aging, can be a significant issue, particularly in PVC plastisols.[\[3\]](#)

- **Cereclor™ Grade and Compatibility:** Certain **Cereclor™** grades, like the 45% chlorine grade, can improve the viscosity stability of plastisols on aging.[\[1\]](#) Ensure that the chosen **Cereclor™** grade is fully compatible with the primary plasticizers and other components in the formulation. Incompatibility can lead to phase separation and viscosity changes over time.
- **Storage Conditions:** Store the formulation at a consistent, controlled temperature. Exposure to high temperatures can accelerate aging and viscosity increase.[\[1\]](#) **Cereclor™** should ideally be stored at temperatures not exceeding 40°C and away from direct sunlight.[\[1\]](#)
- **Proper Dispersion:** Ensure all solid components, including fillers and pigments, are thoroughly and uniformly dispersed. Poor dispersion can lead to reagglomeration over time, affecting viscosity.
- **Moisture Control:** Contamination with water can affect the stability of some formulations. Ensure all components are dry and processing occurs in a controlled environment.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors influencing the viscosity of **Cereclor™**?

The viscosity of **Cereclor™** is primarily determined by its carbon chain length and chlorine content. Generally, viscosity increases with both increasing chain length and higher chlorine content.[\[1\]](#) Temperature is another critical factor, with viscosity decreasing as temperature increases.

Q2: How does **Cereclor™** interact with other plasticizers to affect viscosity?

Cereclor™ is often used as a secondary plasticizer, typically in conjunction with primary plasticizers like phthalates (e.g., DOP, DINP). The compatibility between **Cereclor™** and the primary plasticizer is crucial and varies with the chlorine content of the **Cereclor™**. Proper

compatibility ensures a stable formulation with the desired viscosity.[9] In PVC plastisols, the type and concentration of the plasticizer have the largest effect on viscosity.[3]

Q3: Is **Cereclor™** suitable for high-shear applications?

Many formulations containing **Cereclor™**, particularly PVC plastisols, exhibit shear-thinning behavior. This means their viscosity decreases under shear, making them suitable for high-shear application methods like spread coating.

Q4: Can I blend different grades of **Cereclor™** to achieve a target viscosity?

Yes, blending different grades of **Cereclor™** can be a viable strategy to achieve a specific target viscosity for your formulation. It is advisable to start with small-scale lab blends to confirm the desired properties and ensure compatibility.

Data Presentation

Table 1: Typical Viscosity of Various **Cereclor™** Grades

Cereclor™ Grade	Chlorine Content (%)	Viscosity (SUS) at 100°F (37.8°C)	Viscosity (SUS) at 210°F (98.9°C)	Carbon Chain Length
Cereclor™ S40	45	300	-	C14-17
Cereclor™ S50	50.1	535	57	C14-17
Cereclor™ S52	51.7	1441	69	C14-17
Cereclor™ 48	48	20827	-	>20
Cereclor™ M50	50	15300	180	C18-20

Note: SUS (Saybolt Universal Seconds) is a measure of kinematic viscosity. Data sourced from technical data sheets.[4][5][10][11][12][13]

Experimental Protocols

1. Protocol for Measuring Kinematic Viscosity using a Capillary Viscometer (ASTM D445)

This protocol outlines the standard method for determining the kinematic viscosity of transparent and opaque liquids.

- Objective: To measure the kinematic viscosity of a **Cereclor™**-containing formulation.
- Apparatus:
 - Calibrated glass capillary viscometer (e.g., Cannon-Fenske or Ubbelohde type).
 - Constant temperature bath with a precision of $\pm 0.02^{\circ}\text{C}$.
 - Timer accurate to 0.1 seconds.
 - Pipettes and suction bulb.
 - Cleaning solvents (e.g., petroleum ether, acetone).
- Procedure:
 - Select a viscometer with a capillary size appropriate for the expected viscosity of the sample.
 - Ensure the viscometer is clean and dry.
 - Charge the viscometer with the sample formulation, ensuring no air bubbles are trapped.
 - Place the viscometer in the constant temperature bath and allow it to equilibrate for at least 30 minutes.
 - Using suction, draw the liquid up through the capillary to a point above the upper timing mark.
 - Release the suction and allow the liquid to flow freely down the capillary.
 - Start the timer precisely as the meniscus of the liquid passes the upper timing mark.
 - Stop the timer precisely as the meniscus passes the lower timing mark.
 - Record the flow time in seconds.

- Repeat the measurement at least twice. The flow times should be within close agreement.
- Calculation:
 - Calculate the average flow time.
 - Kinematic Viscosity (cSt) = Viscometer Constant (cSt/s) × Average Flow Time (s).

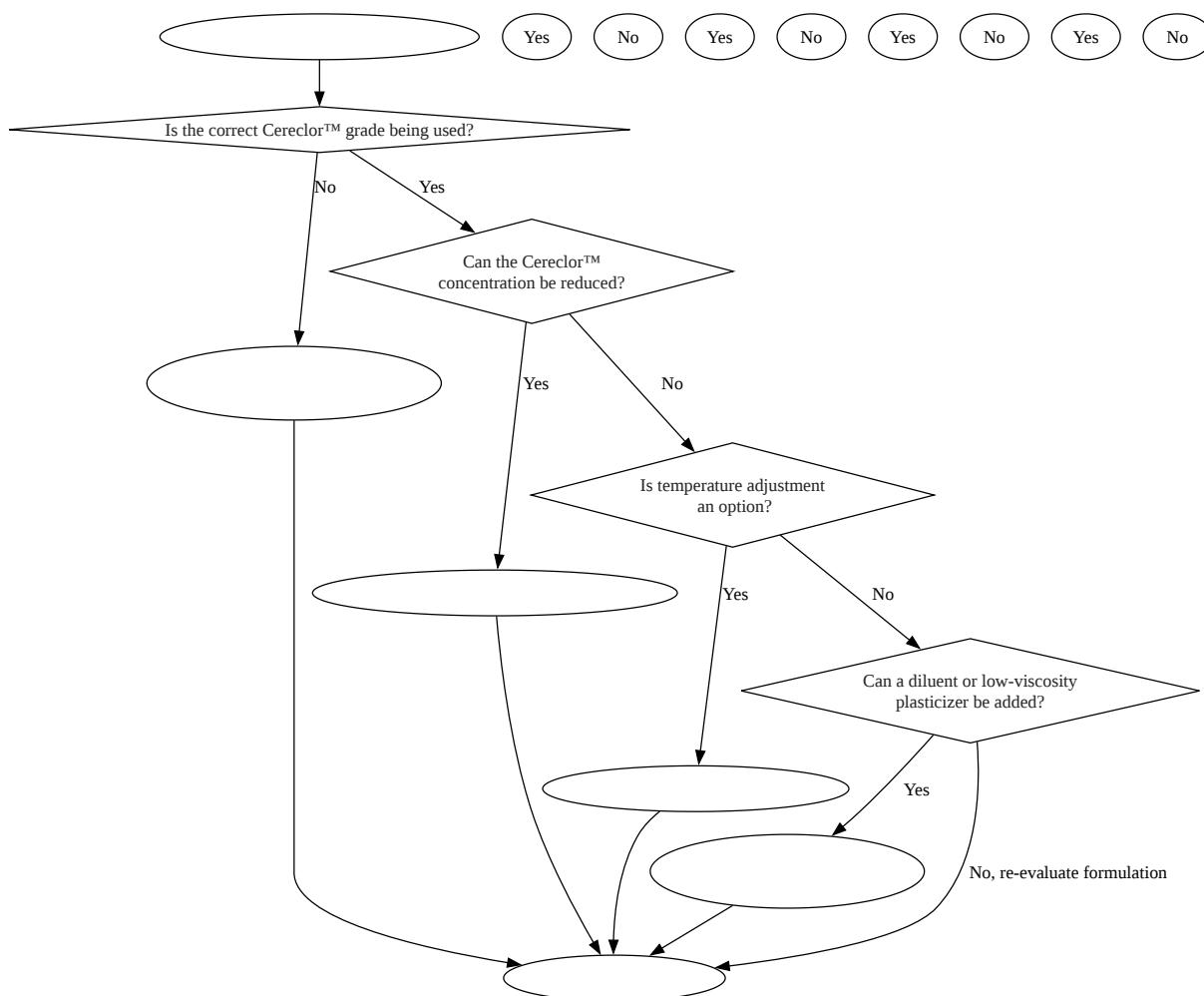
2. Protocol for Measuring Apparent Viscosity using a Brookfield Viscometer

This protocol describes the procedure for measuring the apparent viscosity of a formulation using a rotational viscometer.

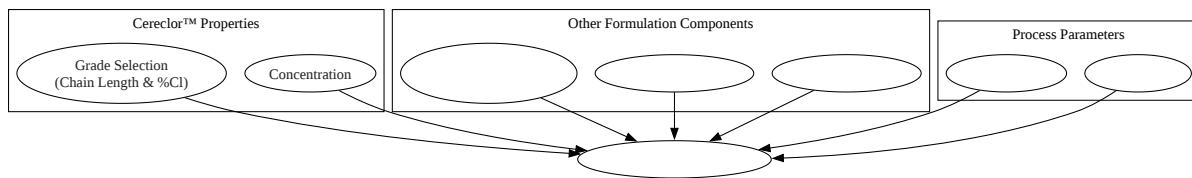
- Objective: To determine the apparent viscosity of a **Cereclor™**-based formulation at a specific shear rate.
- Apparatus:
 - Brookfield Viscometer with a suitable spindle set.
 - Beaker (600 mL low form Griffin beaker is common).
 - Temperature probe.
 - Lab stand for the viscometer.
- Procedure:
 - Select a spindle and speed combination appropriate for the expected viscosity of the sample. The goal is to obtain a torque reading between 10% and 100%.
 - Attach the selected spindle to the viscometer.
 - Place the sample formulation in the beaker.
 - Immerse the spindle into the sample up to the immersion mark on the spindle shaft. Avoid trapping air bubbles.

- Turn on the viscometer motor and allow the reading to stabilize. This may take a few moments.
- Record the viscosity reading in centipoise (cP) and the torque percentage.
- If investigating shear-thinning or shear-thickening behavior, repeat the measurement at different rotational speeds.
- Data Reporting:
 - Report the viscosity value, the spindle number, the rotational speed (RPM), the temperature of the sample, and the torque percentage.

Mandatory Visualizations

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Caption: Troubleshooting workflow for high viscosity formulations.



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Caption: Key factors influencing formulation viscosity.

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- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Viscosity Issues with Cereclor™ in Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8269983#troubleshooting-viscosity-issues-with-cereclor-in-formulations>]

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